Technical Guide: 1,2,5-Oxadiazole Architectures in Materials Science

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Compound of Interest

Compound Name:	*1,2,5-Oxadiazol-3-amine*
CAS No.:	*73147-56-5*
Cat. No.:	*B3056651*

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Executive Summary

This technical guide provides a comprehensive analysis of 1,2,5-oxadiazole (furazan) and its derivatives in materials science. Unlike its 1,3,4-isomer, which is ubiquitous in electron-transport materials for OLEDs, the 1,2,5-oxadiazole scaffold is prized for two distinct, high-value properties: extreme energy density (due to high positive heat of formation) and strong electron-withdrawing capability (for bandgap engineering in organic photovoltaics). This guide details the synthesis of core building blocks, their integration into high-energy density materials (HEDMs), and their application in donor-acceptor (D-A) conjugated polymers.

Part 1: Electronic Structure & Material Utility

The 1,2,5-oxadiazole ring is a planar, five-membered heterocycle containing two nitrogen atoms and one oxygen atom.[1][2][3] Its utility in materials science stems from its unique electronic signature:

- High Nitrogen Content & Enthalpy: The ring possesses a high positive heat of formation (

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), making it an ideal "explosophore" for energetic materials. The N-O bonds are weaker than N-N bonds, facilitating energy release upon decomposition.

- Electron Deficiency: The electronegative oxygen and nitrogen atoms create a

  -deficient system. In conjugated polymers, the 1,2,5-oxadiazole unit (specifically the benzo-fused derivative, benzo[c][1,2,5]oxadiazole) acts as a potent electron acceptor, lowering the Lowest Unoccupied Molecular Orbital (LUMO) levels to maximize open-circuit voltage (

) in solar cells.

Comparison of Oxadiazole Isomers in Materials

Feature	1,2,5-Oxadiazole (Furazan)	1,3,4-Oxadiazole
Primary Application	High-Energy Materials (Explosives/Propellants)	OLED Electron Transport Layers (ETL)
Electronic Nature	High energy, moderate electron acceptor	High thermal stability, strong electron transport
Key Derivative	3,4-Diaminofurazan (DAF)	2,5-Diaryl-1,3,4-oxadiazole (PBD)
Heat of Formation	High Positive (Energetic)	Lower (Stable)

Part 2: High-Energy Density Materials (HEDMs)

The dominant application of 1,2,5-oxadiazole is in the synthesis of insensitive high-explosives. The strategy involves coupling multiple furazan rings or fusing them with other nitrogen-rich heterocycles (e.g., pyrazines, triazoles) to maximize density (

) and detonation velocity (

).

Core Precursor: 3,4-Diaminofurazan (DAF)

DAF is the foundational building block. It is synthesized from glyoxime and serves as the precursor for advanced energetic materials like DNTF (3,4-bis(2,4-dinitro-1,2,5-oxadiazol-3-yl)-1,2,5-oxadiazole) and LLM-105 (via pyrazine intermediates).

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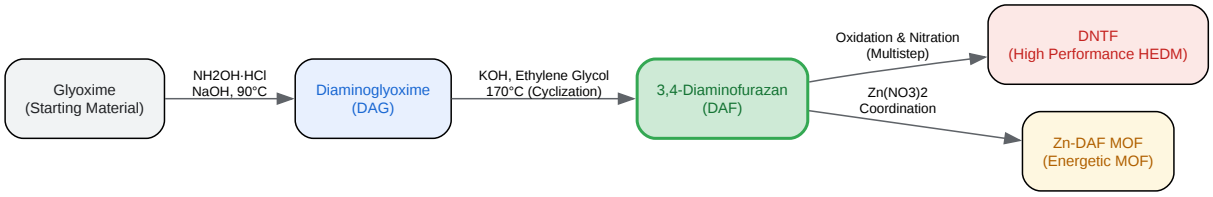
Synthesis Pathway Visualization

The following diagram illustrates the conversion of Glyoxime to DAF and its subsequent nitration pathways.



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Caption: Synthetic tree starting from Glyoxime, yielding the critical DAF intermediate for HEDMs and MOFs.

Experimental Protocol: Synthesis of 3,4-Diaminofurazan (DAF)

Objective: Synthesize high-purity DAF as a precursor for energetic formulations. Safety Warning:Hydroxylamine and furazan derivatives are potentially explosive. All reactions must be conducted behind blast shields.

Reagents:

- Glyoxime (17.6 g, 0.2 mol)
- Hydroxylamine hydrochloride (27.8 g, 0.4 mol)
- NaOH (5 M aqueous solution)
- Ethylene Glycol (solvent)
- KOH (pellets)

Step-by-Step Methodology:

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- Preparation of Diaminoglyoxime (DAG):
  - In a 250 mL round-bottom flask, dissolve glyoxime (17.6 g) in 100 mL of 5 M NaOH.
  - Add hydroxylamine hydrochloride (27.8 g) in a single portion.
  - Heat the mixture to 90°C for 6 hours under reflux.
  - Cool to room temperature.[4] A colorless crystalline solid (DAG) will precipitate.
  - Filter, wash with cold water (15 mL), and dry. Yield: ~60%.
- Cyclization to DAF:
  - In a reactor suitable for high temperature (stainless steel or heavy-walled glass), suspend DAG (23.6 g) in ethylene glycol (150 mL).
  - Add KOH (24 g).
  - Heat the mixture to 170–180°C for 2 hours. The high temperature drives the dehydration cyclization.
  - Critical Step: Cool the reaction mixture to room temperature and pour into an ice/water slurry (500 g ice).
  - Stir vigorously. DAF precipitates as colorless needles.
  - Recrystallize from water if necessary. Melting Point: 179–180°C.

Validation:

- 1H NMR (DMSO-d6): Singlet at

  5.81 ppm (amino protons).
- IR: Characteristic bands at 3423, 3318 (NH2), and 1591 cm^{-1} (C=N).

Part 3: Organic Photovoltaics (OPV)

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In the field of organic electronics, the benzo[c][1,2,5]oxadiazole (BO) unit is a critical electron-accepting moiety. It is often compared to its sulfur analog, benzo[c][1,2,5]thiadiazole (BT).

Mechanism of Action

In Donor-Acceptor (D-A) copolymers, the BO unit pulls electron density from the donor unit (e.g., thiophene or benzodithiophene). This intramolecular charge transfer (ICT) narrows the optical bandgap, allowing the polymer to harvest more solar spectrum.

- BO vs. BT: The BO unit is more electronegative than BT, leading to lower LUMO levels. However, it often induces a larger bandgap than BT due to reduced quinoidal character in the polymer backbone, which can be advantageous for achieving high open-circuit voltages ( ).

Data: Photovoltaic Performance of BO-based Polymers

The following table summarizes the performance of polymers containing the benzo[c][1,2,5]oxadiazole unit.

Polymer Code	Donor Unit	Acceptor Unit	Bandgap ( )	PCE (%)	Key Insight
P1	Benzodithiophene	Benzo[c][1,2,5]oxadiazole	1.83 eV	10.33%	High due to deep HOMO level.
PIDT-BOT	Indacenodithiophene	Dithienobenzoxadiazole	2.00 eV	6.08%	Wide bandgap material, good for tandem cells.
P2	Thiophene	Benzo[c][1,2,5]oxadiazole	1.86 eV	6.43%	Simple structure, moderate efficiency.

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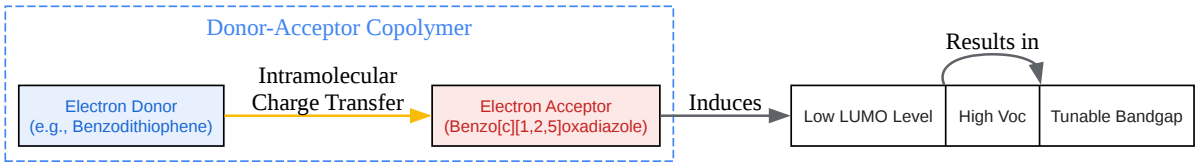
Data Source: Aggregated from recent OPV literature (see References).

D-A Polymer Design Visualization



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Caption: Function of the 1,2,5-oxadiazole acceptor in tuning energy levels for organic solar cells.

Part 4: Energetic Metal-Organic Frameworks (MOFs)

A rapidly emerging application is the use of 1,2,5-oxadiazoles as ligands in Energetic MOFs. Unlike traditional MOFs used for gas storage, these materials combine the porosity of frameworks with the explosive power of the ligand.

- Ligand: 3,4-Diaminofurazan (DAF) acts as a neutral ligand, or its derivatives (like diamino-azoxyfurazan) act as bridging linkers.
- Metal Node: Zinc (Zn) or Silver (Ag) are common.
- Advantage: Zn-DAF MOFs exhibit high density (

) and detonation velocities exceeding 9000 m/s, rivaling HMX but with better thermal stability (

).

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